

1233B vs. 1233A: A Comparative Analysis for Drug Development Professionals

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Compound of Interest

Compound Name: 1233B

Cat. No.: B15562551

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This guide provides a detailed comparison of the fungal secondary metabolite **1233B** and its parent compound, the antibiotic 1233A. The information is intended for researchers, scientists, and professionals involved in drug discovery and development, offering a concise overview of their chemical properties and relationship.

Physicochemical Properties

A comprehensive understanding of the physicochemical properties is crucial for the application of these compounds in experimental research. The following table summarizes the available data for **1233B**. While direct experimental data for 1233A is not readily available in the public domain, its properties can be inferred from its relationship to **1233B**.

Property	1233B	1233A	Source
Systematic Name	12-Hydroxy-13-(hydroxymethyl)-3,5,7-trimethyl-2,4-tetradecadiene-1,14-dioic acid	-	[1]
Molecular Formula	C18H30O6	C18H28O5	Inferred
Molecular Weight	342.4 g/mol	324.4 g/mol	[1], Inferred
CAS Number	34668-61-6	-	[1]
Appearance	Off-white solid	-	[1]
Solubility	Soluble in DMSO, ethanol, and methanol	-	[1]
Computed XLogP3	3.2	-	[1]
Stability	Stable for at least 3 years when stored at -20°C	-	[1]

Note: The properties for 1233A are inferred based on the hydrolysis reaction that converts it to **1233B**.

Biological Activity and Relationship

Compound **1233B** is identified as an antibacterial agent.[1] Its biological function is intrinsically linked to its chemical structure as the hydrolyzed form of the antibiotic 1233A.[1] The primary structural difference and logical relationship between these two compounds is the hydrolysis of the β -lactone ring in 1233A to form the di-acid **1233B**. [1] The mechanism of action for **1233B** is an area of ongoing research.[1]

Experimental Protocols

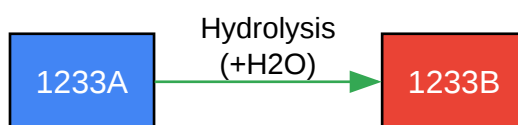
A comprehensive search of scientific literature and databases did not yield specific, detailed experimental protocols for the use of **1233B** or 1233A in research applications.[1] This

indicates a significant opportunity for further investigation into the potential of these compounds as novel research tools or therapeutic agents.[1]

Signaling Pathways and Mechanisms

Currently, there is no published information detailing the involvement of **1233B** or 1233A in any specific signaling pathways.[1] The logical relationship between them is a chemical transformation rather than a biological pathway.

The conversion of 1233A to **1233B** can be represented by the following hydrolysis reaction:



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References

- 1. benchchem.com [benchchem.com]
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